

A Technical Guide to Natroxalate: Natural Occurrence, Mineralogy, and Characterization

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Compound of Interest

Compound Name: *disodium;oxalate*

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Introduction

Natroxalate ($\text{Na}_2\text{C}_2\text{O}_4$) is the naturally occurring mineral form of sodium oxalate.^[1] As a member of the organic minerals group, its presence in geological settings can be an indicator of biological activity and specific environmental conditions.^[2] This technical guide provides a comprehensive overview of the core data available for natroxalate, including its physical, chemical, and crystallographic properties, natural occurrences, and the experimental protocols used for its identification and characterization. This information is intended to serve as a valuable resource for researchers in mineralogy, geochemistry, and drug development, where understanding the properties of naturally occurring oxalates can be of significant interest.

Physicochemical and Crystallographic Properties

The fundamental properties of natroxalate are summarized in the tables below, providing a consolidated reference for its key characteristics.

Table 1: Physical and Optical Properties of Natroxalate

Property	Value	Source
Color	Light yellow with a pink or greenish tint; creamy in fine-grained aggregates.	[3]
Lustre	Vitreous	[3]
Hardness (Mohs)	3	[3]
Specific Gravity	2.32 g/cm ³ (measured), 2.338 g/cm ³ (calculated)	[4]
Cleavage	Perfect on {100}; distinct on {001} and {221}.	[4]
Fracture	Interrupted	[4]
Tenacity	Brittle	[4]
Optical Class	Biaxial (-)	[4]
Refractive Indices	$\alpha = 1.415(2)$, $\beta = 1.524(2)$, $\gamma = 1.592(2)$	[4]
2V (measured)	72(1)°	[4]
2V (calculated)	72°	[4]
Dispersion	$r < v$, moderate	[4]
Solubility	Readily soluble in water and weak acids.	[3]

Table 2: Crystallographic Data for Natroxalate

Parameter	Value	Source
Crystal System	Monoclinic	[3][4]
Space Group	P2 ₁ /c	[2]
Point Group	2/m	[4]
Unit Cell Dimensions	a = 10.426(9) Å, b = 5.255(5) Å, c = 3.479(3) Å	[4]
β	93.14(8)°	[4]
Z (formula units per unit cell)	2	[4]

Table 3: Chemical Composition of Natroxalate

Constituent	Weight % (from Mt. Alluaiv, Russia)	Theoretical Weight % (Na ₂ C ₂ O ₄)	Source
Na ₂ O	46.24	46.25	[4]
C ₂ O ₃	53.70	53.75	[4]
Total	99.94	100.00	[4]

Natural Occurrence and Geological Setting

Natroxalate is a rare mineral found in specific and highly alkaline geological environments.[1]

- **Type Locality:** The type locality for natroxalate is Alluaiv Mountain in the Lovozersky District of the Murmansk Oblast, Russia.[3]
- **Geological Setting:** It occurs as a hydrothermal phase within ultra-agpaitic pegmatites and hydrothermalites in differentiated alkalic massifs.[3][4]
- **Associated Minerals:** Natroxalate is found in association with aegirine, albite, elpidite, natron, nenadkevichite, taeniolite, sphalerite, pyrite, and galena.[4]
- **General Appearance:** In its natural form, natroxalate can present as granular nodules up to 1–2 cm, as veinlet-like segregations, as columnar crystals 3–5 mm in length and up to 1 mm

thick, and as radiating aggregates of crystals.[3]

Experimental Protocols

The identification and characterization of natroxalate rely on standard mineralogical and crystallographic techniques. While detailed, step-by-step protocols are proprietary to the original research, the following outlines the general methodologies for key analytical experiments based on the cited literature.

X-ray Diffraction (XRD)

Purpose: To determine the crystal structure and unit cell parameters of natroxalate.

Methodology:

- **Sample Preparation:** A small, representative single crystal of natroxalate is carefully selected and mounted on a goniometer head. For powder diffraction, a sample is finely ground to a homogenous powder.
- **Data Collection:**
 - **Single-Crystal XRD:** The mounted crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam (e.g., MoK α radiation) is directed at the crystal. The crystal is rotated, and the diffraction patterns are collected on a detector.
 - **Powder XRD:** The powdered sample is placed in a sample holder and subjected to a monochromatic X-ray beam. The intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
- **Data Analysis:**
 - The collected diffraction data is processed to determine the unit cell dimensions and space group.[2]
 - The crystal structure is solved and refined using specialized software. The resulting atomic coordinates and displacement parameters are used to generate a model of the crystal structure.

Raman Spectroscopy

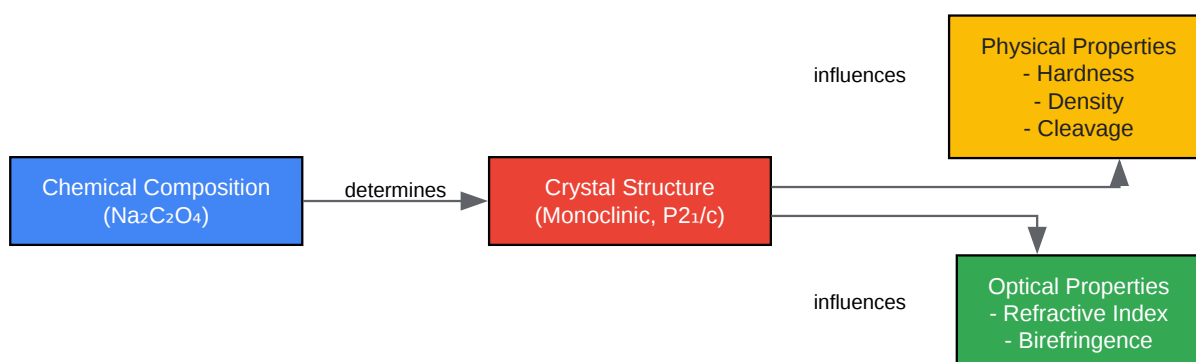
Purpose: To identify the vibrational modes of the oxalate and sodium-oxygen bonds, providing a characteristic spectral fingerprint for natroxalate.

Methodology:

- **Sample Preparation:** A small, clean sample of natroxalate is placed on a microscope slide.
- **Data Acquisition:**
 - A Raman spectrometer is used, equipped with a laser of a specific wavelength (e.g., 532 nm or 785 nm).
 - The laser is focused on the sample, and the scattered light is collected.
 - The Raman spectrum is recorded, showing the intensity of the scattered light as a function of the Raman shift (in cm^{-1}).
- **Spectral Interpretation:** The positions and relative intensities of the Raman bands are compared to reference spectra for oxalates. Key bands for natroxalate include those related to C-C stretching, C-O stretching, and O-C=O bending modes.[2] Strong absorption bands have been noted at 520, 775, 1320, 1340, and 1640 cm^{-1} . [3]

Visualizations

Relationship between Natroxalate Properties



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Caption: Interrelation of natroxalate's chemical, structural, and physical properties.

Experimental Workflow for Natroxalate Identification



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Caption: A workflow for the systematic identification of natroxalate from a sample.

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